

"physical and chemical properties of Lithium Tri-sec-butylborohydride"

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Compound of Interest

Compound Name: *Lithium Tri-sec-butylborohydride*

Cat. No.: *B1592834*

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Lithium Tri-sec-butylborohydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Lithium Tri-sec-butylborohydride, commercially known as L-Selectride®, is a powerful and highly stereoselective reducing agent pivotal in modern organic synthesis.[1] Its sterically hindered nature allows for precise control over the reduction of various functional groups, making it an indispensable tool in the synthesis of complex molecules, including pharmaceuticals.[1][2] This guide provides an in-depth overview of the physical and chemical properties of **Lithium Tri-sec-butylborohydride**, detailed experimental protocols for its key applications, and essential safety information.

Physicochemical Properties

Lithium Tri-sec-butylborohydride is an organoboron compound typically supplied as a solution in tetrahydrofuran (THF).[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Lithium Tri-sec-butylborohydride	[1]
Synonyms	L-Selectride®, Lithium tri-sec-butylhydroborate	[3][4]
CAS Number	38721-52-7	[1][2]
Molecular Formula	C ₁₂ H ₂₈ BLi	[1][5]
Molecular Weight	190.10 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid (as a solution in THF)	[2][6]
Solubility	Soluble in dimethoxyethane, diglyme, and THF; slightly soluble in diethyl ether.[7] It reacts violently with water.[1][8]	[1][7][8]
Stability	Stable in dry air but is sensitive to moisture and air, hydrolyzing in moist air.[2][7] It is typically handled under an inert atmosphere (e.g., nitrogen or argon).[8]	[7][8]

Chemical Reactivity and Applications

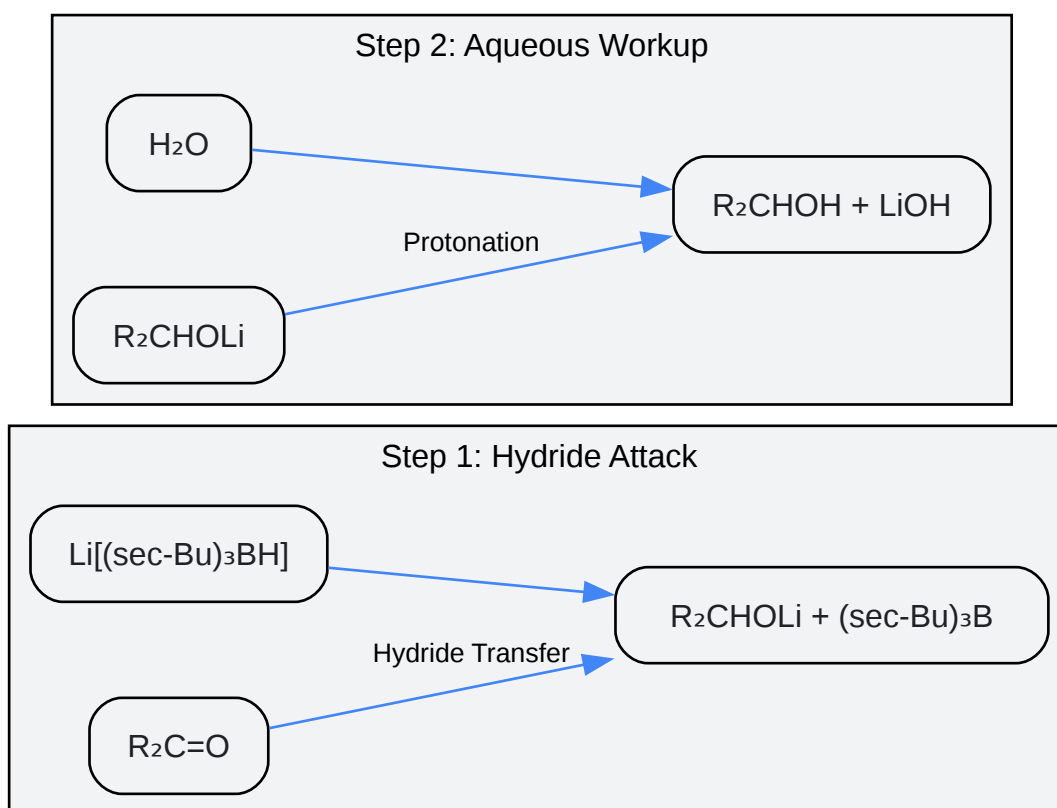
The synthetic utility of **Lithium Tri-sec-butylborohydride** stems from its bulky tri-sec-butyl groups, which impart high stereoselectivity in its reactions.[2]

Diastereoselective Reduction of Ketones

L-Selectride® is renowned for its ability to reduce cyclic and bicyclic ketones to their corresponding alcohols with a high degree of stereochemical control.[1] The bulky hydride reagent preferentially attacks the carbonyl group from the less sterically hindered face, leading

to the formation of the thermodynamically less stable alcohol isomer.[1] For instance, the reduction of substituted cyclohexanones with L-Selectride® yields predominantly the axial alcohol.

The general mechanism for the reduction of a ketone is a two-step process: nucleophilic attack of the hydride on the carbonyl carbon to form a lithium alkoxide intermediate, followed by an aqueous workup to yield the alcohol.[1]



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Mechanism of Ketone Reduction by L-Selectride®

Conjugate Reduction of α,β -Unsaturated Carbonyls

Under specific conditions, L-Selectride® can selectively perform a 1,4-conjugate addition of hydride to α,β -unsaturated ketones (enones), yielding the corresponding saturated ketone or alcohol.[1][7] This selectivity is attributed to the steric hindrance at the carbonyl carbon, which favors attack at the β -position.[1]

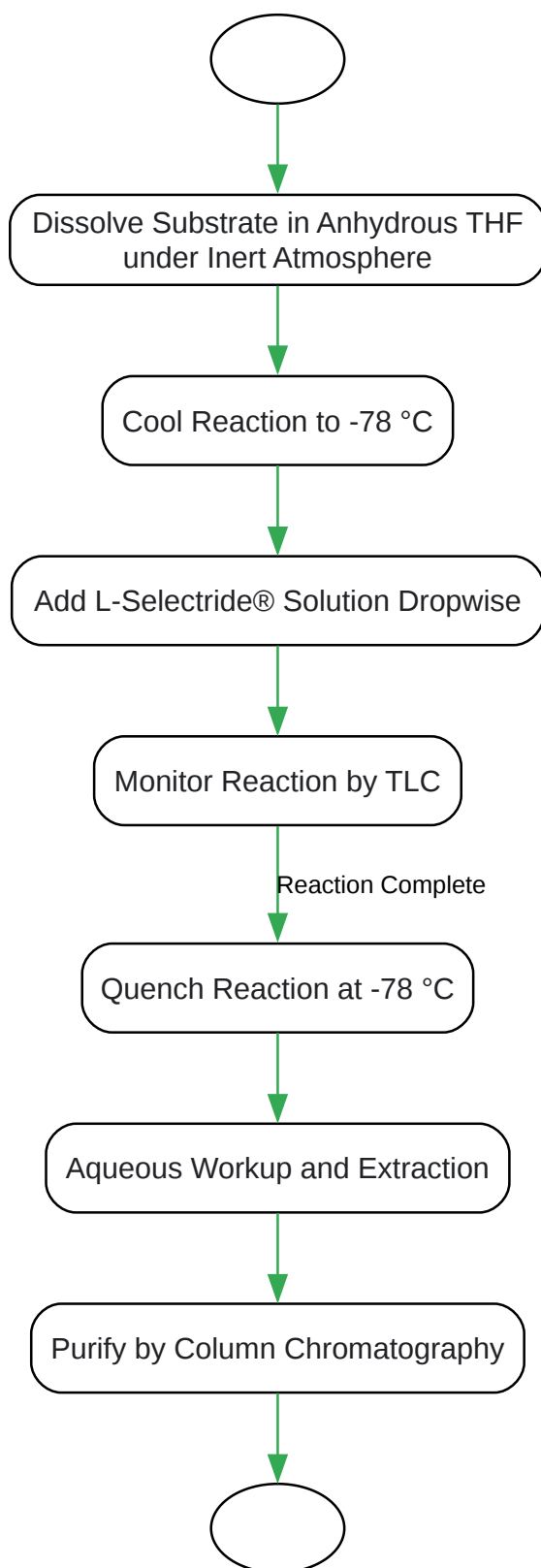
Experimental Protocols

The following are generalized experimental protocols for common applications of **Lithium Tri-sec-butylborohydride**. Researchers should always consult the primary literature for substrate-specific conditions and safety precautions.

General Procedure for Diastereoselective Reduction of a Cyclic Ketone

- **Reaction Setup:** A dry, round-bottomed flask equipped with a magnetic stir bar is charged with the cyclic ketone (1.0 mmol) and dissolved in anhydrous tetrahydrofuran (THF, 5 mL) under an inert atmosphere (argon or nitrogen).
- **Cooling:** The reaction mixture is cooled to -78 °C using a dry ice/acetone bath.
- **Addition of L-Selectride®:** A 1.0 M solution of L-Selectride® in THF (1.2 mL, 1.2 mmol) is added dropwise to the stirred solution over 10 minutes.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed (typically 1-3 hours).
- **Quenching:** The reaction is quenched by the slow, dropwise addition of water (2 mL) at -78 °C, followed by the addition of 3 M aqueous sodium hydroxide (2 mL) and 30% hydrogen peroxide (1 mL).
- **Workup:** The mixture is allowed to warm to room temperature and stirred for 1 hour. The aqueous layer is extracted with diethyl ether (3 x 15 mL). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel to afford the desired alcohol.

General Workflow for L-Selectride® Reactions



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General Experimental Workflow for L-Selectride® Reductions

Safety, Handling, and Storage

Lithium Tri-sec-butylborohydride is a highly reactive and hazardous substance that requires specialized handling procedures.

- **Hazards:** It is extremely flammable, pyrophoric (may ignite spontaneously in air), and reacts violently with water, releasing flammable gases.[1][8] It can cause severe skin burns and eye damage.[1][9]
- **Handling:** All manipulations should be performed in a well-ventilated fume hood under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).[8][10] Appropriate personal protective equipment (PPE), including a flame-resistant lab coat, safety glasses, and chemical-resistant gloves, must be worn.[10]
- **Storage:** L-Selectride® solutions should be stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[8][9] Containers should be kept tightly closed under an inert atmosphere and protected from moisture.[8] Due to the potential for peroxide formation in the THF solvent, containers should be dated upon opening and periodically tested for peroxides, especially if stored for an extended period.[8][9]
- **Quenching and Disposal:** Unused or residual L-Selectride® must be quenched carefully. A common procedure involves the slow addition of a less reactive alcohol, such as isopropanol, at low temperature, followed by a more reactive alcohol like methanol, and finally water. The resulting waste should be disposed of as hazardous waste in accordance with local regulations.

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References

- 1. L-selectride - Wikipedia [en.wikipedia.org]
- 2. A General and Simple Diastereoselective Reduction by L-Selectride: Efficient Synthesis of Protected (4S,5S)-Dihydroxy Amides - PMC [pmc.ncbi.nlm.nih.gov]

- 3. L/N/K-Selectride | Chem-Station Int. Ed. [en.chem-station.com]
- 4. chemistry.nd.edu [chemistry.nd.edu]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. L-Selectride-Mediated Highly Diastereoselective Asymmetric Reductive Aldol Reaction: Access to an Important Subunit for Bioactive Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 10. rushim.ru [rushim.ru]
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